

An In-depth Technical Guide to 2,7-Dimethoxynaphthalene: Safety, Handling, and MSDS

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Compound of Interest

Compound Name: 2,7-Dimethoxynaphthalene

Cat. No.: B1218487

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For researchers, scientists, and professionals in drug development, a thorough understanding of the safety and handling protocols for chemical compounds is paramount. This guide provides a comprehensive overview of **2,7-Dimethoxynaphthalene**, a naphthalene derivative utilized in various chemical syntheses. The following sections detail its properties, hazards, and the necessary precautions for its safe use in a laboratory setting.

Chemical and Physical Properties

2,7-Dimethoxynaphthalene is a solid organic compound. A summary of its key physical and chemical properties is presented in the table below for easy reference.

Property	Value	Reference
CAS Number	3469-26-9	[1][2]
Molecular Formula	C ₁₂ H ₁₂ O ₂	[1][3]
Molecular Weight	188.22 g/mol	[1][3]
Appearance	White to orange to green powder to crystal	[4]
Melting Point	137-139 °C	[1][2][4]
Boiling Point	283.23 °C (rough estimate)	[4]
Density	1.0750 (rough estimate)	[4]
Solubility	Insoluble in water.	[5]
InChI Key	PPKHAIRFQKFMLE-UHFFFAOYSA-N	[1][2]

Safety and Hazard Information

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2,7-Dimethoxynaphthalene** is classified as a hazardous substance.[3][6]

GHS Classification:

- Skin Corrosion/Irritation: Category 2[3][6]
- Serious Eye Damage/Eye Irritation: Category 2[3][6]
- Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation: Category 3[3][6]

Signal Word: Warning[1][6]

Hazard Statements:

- H315: Causes skin irritation.[1][3][6]

- H319: Causes serious eye irritation.[\[1\]](#)[\[3\]](#)[\[6\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[3\]](#)[\[6\]](#)

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the table below.

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[1][6][7]
P264	Wash skin thoroughly after handling.[1][6][7]
P271	Use only outdoors or in a well-ventilated area.[1][6][7]
P280	Wear protective gloves/ eye protection/ face protection.[1][6][7]
P302 + P352	IF ON SKIN: Wash with plenty of water.[1][6][7]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[6][7]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][6][7]
P319	Get medical help if you feel unwell.[6][7]
P332 + P317	If skin irritation occurs: Get medical help.[6][7]
P337 + P317	If eye irritation persists: Get medical help.[3]
P362 + P364	Take off contaminated clothing and wash it before reuse.[6][7]
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[6][7]
P405	Store locked up.[6][7]
P501	Dispose of contents/container to an approved waste disposal plant.[6][7]

Handling and Storage

Proper handling and storage of **2,7-Dimethoxynaphthalene** are crucial to ensure the safety of laboratory personnel.

Handling:

- Handle in a well-ventilated place.[7]
- Wear suitable protective clothing, including gloves and eye/face protection.[7]
- Avoid contact with skin and eyes.[7]
- Avoid the formation of dust and aerosols.[7]
- Use non-sparking tools.[7]
- Wash hands and any exposed skin thoroughly after handling.[8]

Storage:

- Store in a tightly closed container.[7]
- Keep in a dry, cool, and well-ventilated place.[7][8]
- Store locked up.[7]
- Incompatible materials include strong oxidizing agents and strong bases.[8]

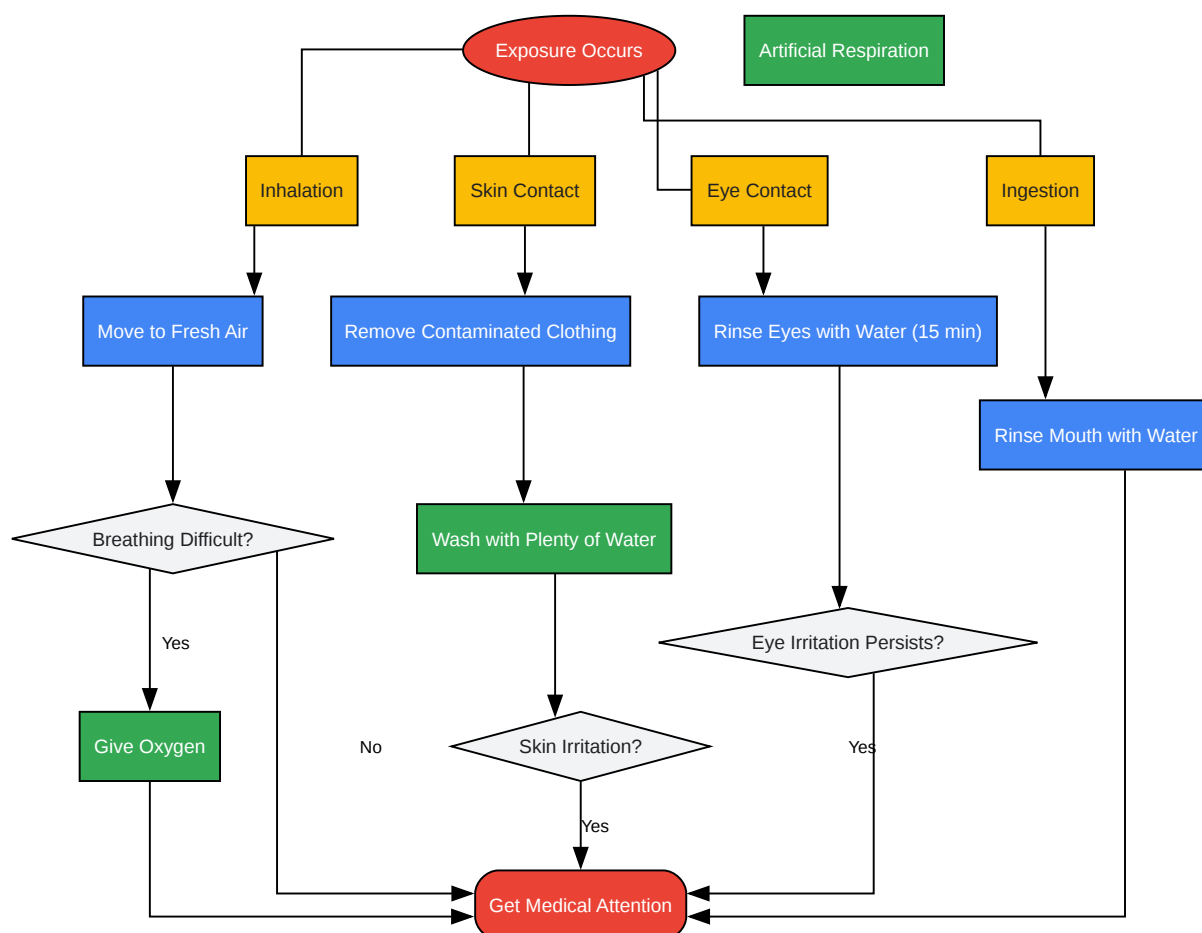
First Aid Measures

In the event of exposure to **2,7-Dimethoxynaphthalene**, the following first aid measures should be taken immediately.

- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[6][7][9] If breathing is difficult, give oxygen.[9] If not breathing, give artificial respiration.[6] Get medical attention if you feel unwell.[6][7]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation occurs, get medical

advice/attention.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses, if present and easy to do.[7] Continue rinsing.[7][8] If eye irritation persists, get medical advice/attention.[8]
- Ingestion: Do not induce vomiting.[9] Rinse mouth with water.[6] Never give anything by mouth to an unconscious person.[6] Call a poison control center or get medical aid immediately.[9]



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Caption: First aid workflow for exposure to **2,7-Dimethoxynaphthalene**.

Accidental Release Measures

In the case of a spill or accidental release, the following procedures should be followed.

Personal Precautions:

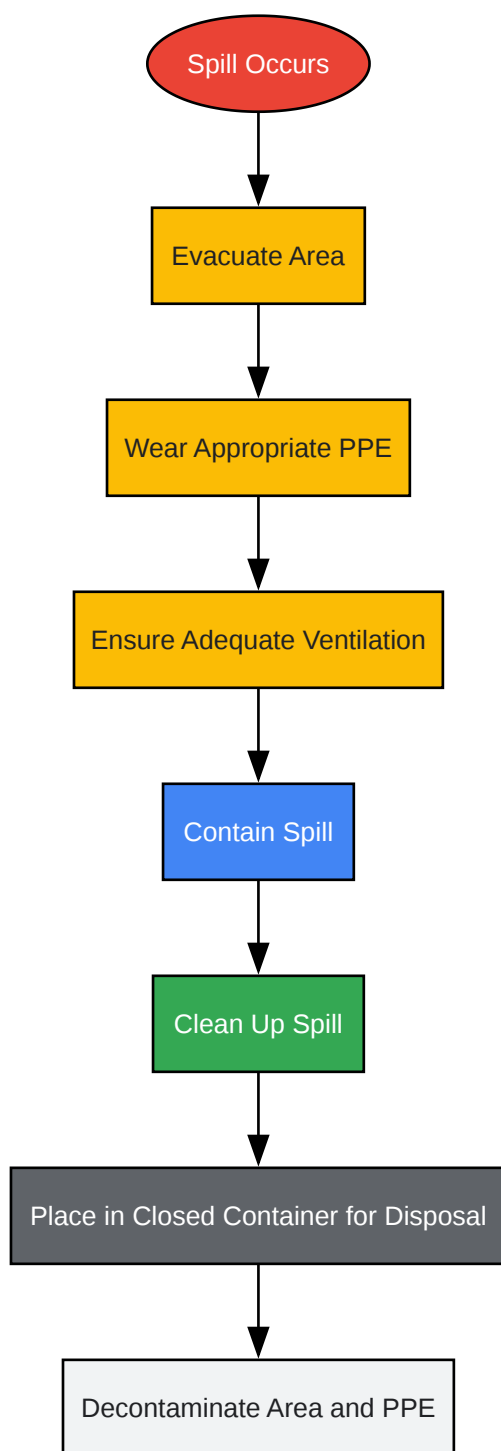
- Ensure adequate ventilation.^{[7][8]}
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a respirator if dust is generated.^{[7][8][9]}
- Avoid breathing dust.^{[7][8]}
- Evacuate personnel to safe areas.^[7]

Environmental Precautions:

- Prevent further leakage or spillage if it is safe to do so.^[7]
- Do not let the chemical enter drains, as it should not be released into the environment.^{[7][8]}

Methods for Cleaning Up:

- For small spills, use appropriate tools to put the spilled solid in a convenient waste disposal container.^[5]
- For larger spills, contain the spilled material.^[5]
- Collect the material and place it in a suitable, closed container for disposal.^{[6][7]}
- Avoid generating dust.^[8]



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Caption: Workflow for responding to a spill of **2,7-Dimethoxynaphthalene**.

Toxicological Information

Detailed toxicological studies on **2,7-Dimethoxynaphthalene** are not readily available in the provided search results. The hazard classifications are based on data from related compounds and computational models. No specific LD50 or LC50 values for **2,7-Dimethoxynaphthalene** were found. It is known to cause skin, eye, and respiratory irritation upon single exposure.[1][3][6] Chronic effects have not been fully investigated.

Experimental Protocols

The safety data sheets and product information pages for **2,7-Dimethoxynaphthalene** do not provide detailed experimental protocols for the toxicological and safety testing performed. Hazard classifications are typically determined by manufacturers or regulatory bodies based on a review of available data, which may not be publicly accessible.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always consult the official SDS for **2,7-Dimethoxynaphthalene** from your supplier before handling the material. All laboratory work should be conducted by trained professionals in a well-equipped and properly ventilated facility.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2,7-Dimethoxynaphthalene: Safety, Handling, and MSDS]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1218487#2-7-dimethoxynaphthalene-safety-handling-and-msds-information]

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